Calcium Green-1: An In-depth Technical Guide for Cellular Calcium Imaging

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Compound of Interest		
Compound Name:	*calcium green*	
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For Researchers, Scientists, and Drug Development Professionals

Introduction

Calcium Green-1 is a high-affinity, visible light-excitable fluorescent indicator for intracellular calcium ($[Ca^{2+}]_i$) measurements. As a derivative of fluorescein and the calcium chelator BAPTA (1,2-bis(o-aminophenoxy)ethane-N,N,N',N'-tetraacetic acid), it exhibits a significant increase in fluorescence emission intensity upon binding to Ca^{2+}.[1][2][3] This property makes it a valuable tool for investigating calcium signaling pathways in a multitude of cell types and research applications, including fluorescence microscopy, flow cytometry, and microplate-based assays.[4][5] This guide provides a comprehensive technical overview of **Calcium Green**-1, its mechanism of action, key experimental protocols, and quantitative characteristics to facilitate its effective implementation in research and drug development.

Core Properties and Mechanism of Action

Calcium Green-1 is a non-ratiometric indicator, meaning that changes in $[Ca^{2+}]_i$ are monitored through alterations in fluorescence intensity at a single wavelength, rather than a shift in the emission or excitation wavelength.[6] The dye is typically introduced into cells in its acetoxymethyl (AM) ester form, **Calcium Green**-1 AM. The lipophilic AM ester groups render the molecule cell-permeant, allowing it to passively diffuse across the plasma membrane.[2] Once inside the cell, ubiquitous intracellular esterases cleave the AM ester groups, trapping the now membrane-impermeant **Calcium Green**-1 in the cytosol. This active form of the indicator can then bind to free Ca^{2+}.[2][7]

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The fluorescence of **Calcium Green**-1 is significantly quenched in its Ca^{2+}-free state. Upon binding to Ca^{2+}, a conformational change occurs, leading to a substantial increase in its quantum yield and a corresponding rise in fluorescence emission.[1][3] This direct correlation between fluorescence intensity and $[Ca^{2+}]_i$ allows for the qualitative and, with appropriate calibration, quantitative assessment of intracellular calcium dynamics.

Quantitative Data Summary

The following table summarizes the key quantitative parameters of **Calcium Green**-1, providing a basis for comparison with other fluorescent calcium indicators.

Parameter	Value	Reference
Excitation Maximum (Ca^{2+}-bound)	~506 nm	[1][7]
Emission Maximum (Ca^{2+}-bound)	~531 nm	[1][7]
Dissociation Constant (K_d)	~190 nM	[1][8]
Quantum Yield (Ca^{2+}-saturated)	~0.75	[1][8]
Fluorescence Intensity Increase	~14-fold	[1]

Experimental Protocols

Preparation of **Calcium Green-1 AM** Stock Solution

- Reconstitution: Prepare a stock solution of **Calcium Green**-1 AM in the range of 2 to 5 mM in high-quality, anhydrous dimethyl sulfoxide (DMSO).[4][9]
- Storage: Aliquot the stock solution into single-use volumes and store at -20°C, protected from light and moisture.[4][10] Avoid repeated freeze-thaw cycles.[4]

Cell Loading with **Calcium Green-1 AM**

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This protocol provides a general guideline for loading adherent cells. Optimization may be required for specific cell types and experimental conditions.

- Cell Preparation: Plate cells on a suitable imaging substrate (e.g., glass-bottom dishes or microplates) and culture overnight in appropriate growth medium.[4]
- Loading Buffer Preparation: Prepare a loading buffer of your choice (e.g., Hanks' Balanced Salt Solution with HEPES). On the day of the experiment, prepare a working solution of **Calcium Green**-1 AM at a final concentration of 2 to 20 µM.[4] For most cell lines, a final concentration of 4-5 µM is recommended.[4]
- Use of Pluronic® F-127: To aid in the dispersion of the lipophilic AM ester in the aqueous loading buffer, Pluronic® F-127 can be added to the working solution at a final concentration of 0.02% to 0.04%.[4][11]
- Use of Probenecid: To prevent the extrusion of the de-esterified indicator by organic anion transporters, probenecid can be included in the loading and final imaging buffer at a concentration of 1 to 2.5 mM.[4][11]
- Cell Loading: Replace the culture medium with the **Calcium Green**-1 AM loading solution and incubate the cells at 37°C for 30 to 60 minutes.[4] The optimal incubation time may vary between cell types.
- Washing: After incubation, wash the cells with fresh buffer (containing probenecid, if used) to remove excess extracellular dye.[4]
- De-esterification: Incubate the cells for an additional 30 minutes at room temperature to allow for complete de-esterification of the dye by intracellular esterases.
- Imaging: The cells are now ready for imaging. Excite the sample at ~490 nm and collect the emission at ~525 nm.[4]

Visualizations

Signaling Pathway and Mechanism of Action

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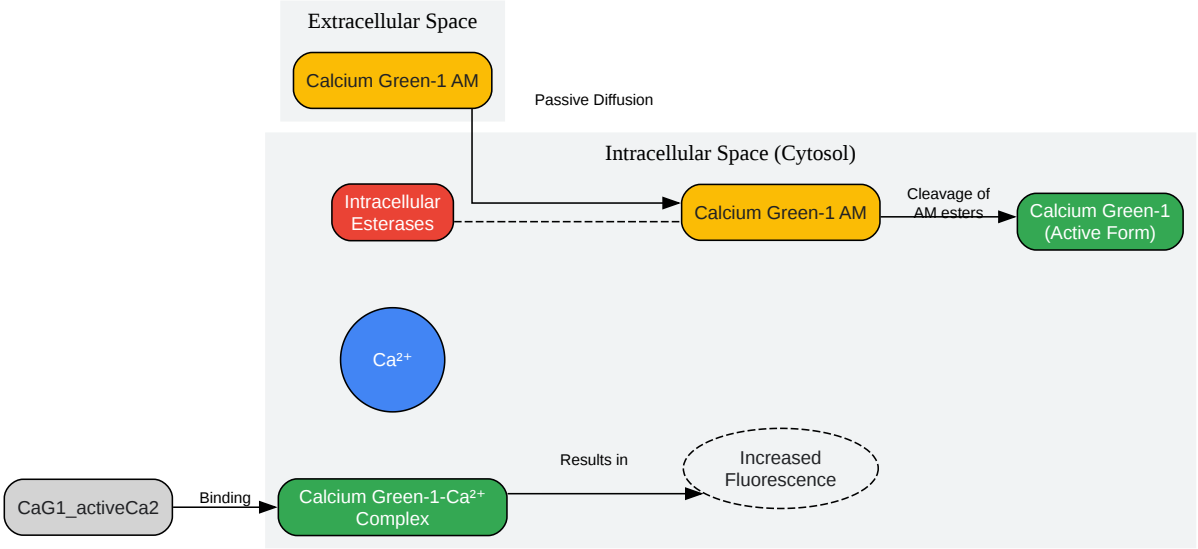

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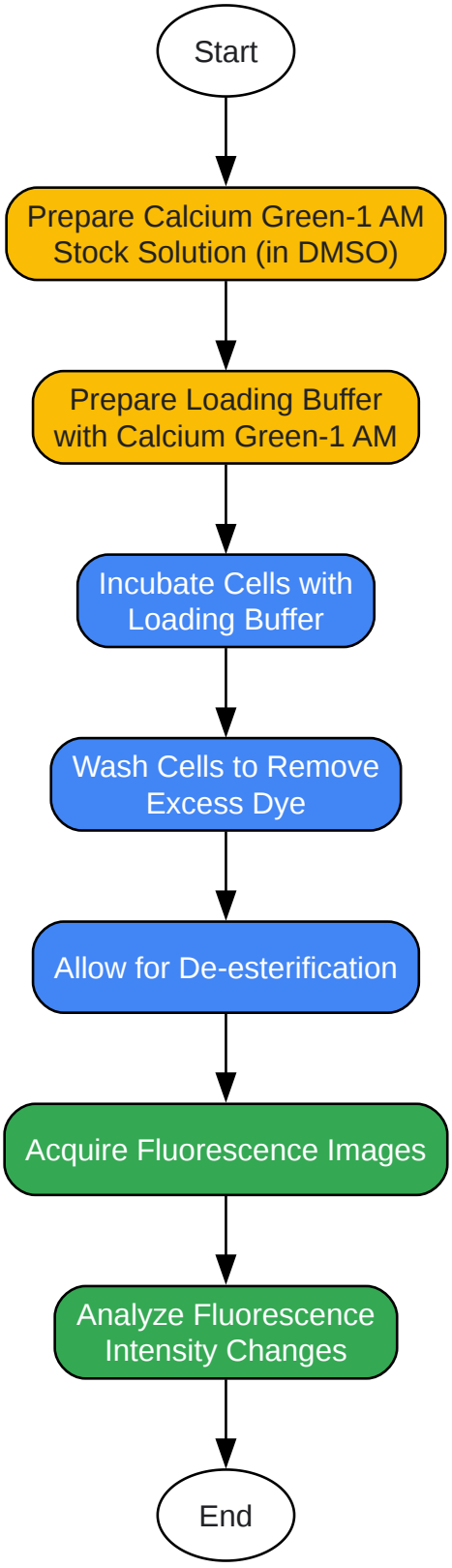

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